Essential Safety and Operational Guide for Handling PKM2 Activator 4

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Compound of Interest

Compound Name:	*PKM2 activator 4*
Cat. No.:	*B3012216*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **PKM2 activator 4**. Due to the limited availability of a specific Safety Data Sheet (SDS) for a compound explicitly named "**PKM2 activator 4**," this document utilizes TEPP-46, a potent and well-documented PKM2 activator IV, as a representative compound for outlining necessary safety protocols and handling procedures.

Immediate Safety and Handling Protocols

While some suppliers indicate that TEPP-46 is not classified as a hazardous substance under REACH regulations, it is designated for "Standard Handling," underscoring the necessity of adhering to standard laboratory safety practices.[1] Personal protective equipment (PPE) is fundamental in minimizing exposure and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

A comprehensive risk assessment should always be conducted to determine the specific PPE required for the procedures being performed.[2] However, the following table outlines the recommended baseline PPE for handling **PKM2 activator 4** (TEPP-46).

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PPE Category	Recommended Equipment	Purpose
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from potential splashes of chemical solutions.[2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents direct skin contact with the compound.[2]
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.[2]

Chemical Properties and Storage

Proper storage and handling are critical to maintaining the integrity and stability of **PKM2 activator 4**.

Property	Value
Chemical Name	TEPP-46
CAS Number	1221186-53-3
Molecular Formula	$C_{17}H_{16}N_4O_2S_2$
Molecular Weight	372.47 g/mol
Appearance	White solid
Solubility	Soluble to 100 mM in DMSO
Storage	Store at -20°C, protect from light
Stability	Stock solutions stable for up to 3 months at -20°C

Experimental Protocol: Stock Solution Preparation

This protocol provides a step-by-step guide for the reconstitution of **PKM2 activator 4** (TEPP-46) to prepare a stock solution.

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Materials:

- **PKM2 activator 4** (TEPP-46) solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips

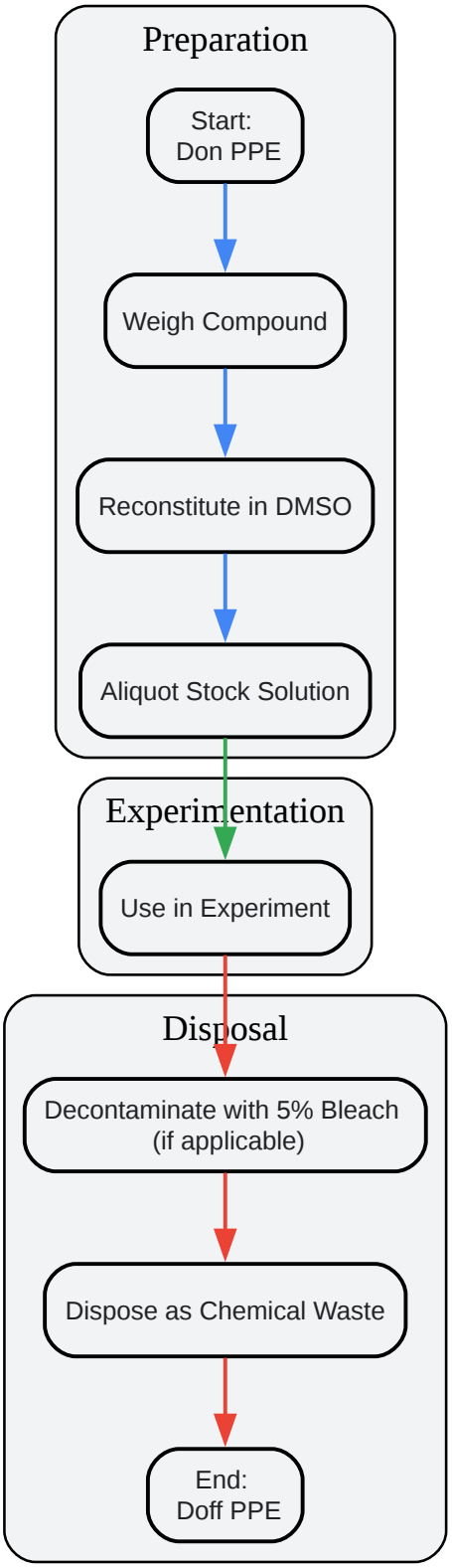
Procedure:

- Pre-handling: Ensure all necessary PPE is worn correctly before handling the compound.
- Weighing: Carefully weigh the desired amount of **PKM2 activator 4** solid in a sterile microcentrifuge tube.
- Reconstitution: Add the appropriate volume of fresh, anhydrous DMSO to the solid to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add the corresponding volume of DMSO to the weighed solid).
- Dissolution: Gently vortex or sonicate the solution to ensure the compound is fully dissolved.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C and protect them from light.[3]

Operational and Disposal Workflow

The following diagram illustrates the recommended workflow for the safe handling and disposal of **PKM2 activator 4**.

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Caption: Safe handling workflow for **PKM2 activator 4**.

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This comprehensive guide is intended to provide essential information for the safe handling of **PKM2 activator 4**. Researchers should always consult their institution's specific safety guidelines and protocols in conjunction with this information.

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References

- 1. merckmillipore.com [merckmillipore.com]
- 2. scientificlabs.co.uk [scientificlabs.co.uk]
- 3. merckmillipore.com [merckmillipore.com]
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